

Navigating the Disposal of CC-17369: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CC-17369

Cat. No.: B606525

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential procedural information for the disposal of **CC-17369**, identified as 5-Ethyl-3,4,5,6-tetramethyl-2-cyclohexen-1-one (CAS 17369-61-8), based on best practices for structurally related substituted cyclohexenone compounds.

Important Note: A specific Safety Data Sheet (SDS) for **CC-17369** was not available at the time of this publication. The following procedures are based on safety data for analogous compounds and general principles of hazardous waste management. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with local, regional, and national regulations.

Hazard Profile and Safety Recommendations

Substituted cyclohexenones are a class of organic compounds that may present a range of hazards. Based on data from structurally similar chemicals, **CC-17369** should be handled as a potentially hazardous substance.

Hazard Classification	Description	Precautionary Statements
Skin Irritation/Sensitization	May cause skin irritation and allergic skin reactions upon contact.	P264 Wash hands thoroughly after handling. P280 Wear protective gloves and eye protection. P302+P352 IF ON SKIN: Wash with plenty of soap and water.
Eye Irritation	May cause serious eye irritation.	P305+P351+P338 IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Aquatic Toxicity	May be toxic to aquatic life with long-lasting effects.	P273 Avoid release to the environment. P391 Collect spillage.
Flammability	Combustible material; may ignite when heated.	P210 Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.

Experimental Protocol: Waste Neutralization

While specific neutralization protocols for **CC-17369** are not documented, a general approach for the treatment of organic waste containing ketones can be considered for small spills or residual amounts before final disposal. This should only be performed by trained personnel with appropriate safety measures in place.

Objective: To reduce the reactivity of the compound through chemical treatment.

Materials:

- Sodium borohydride (NaBH_4)

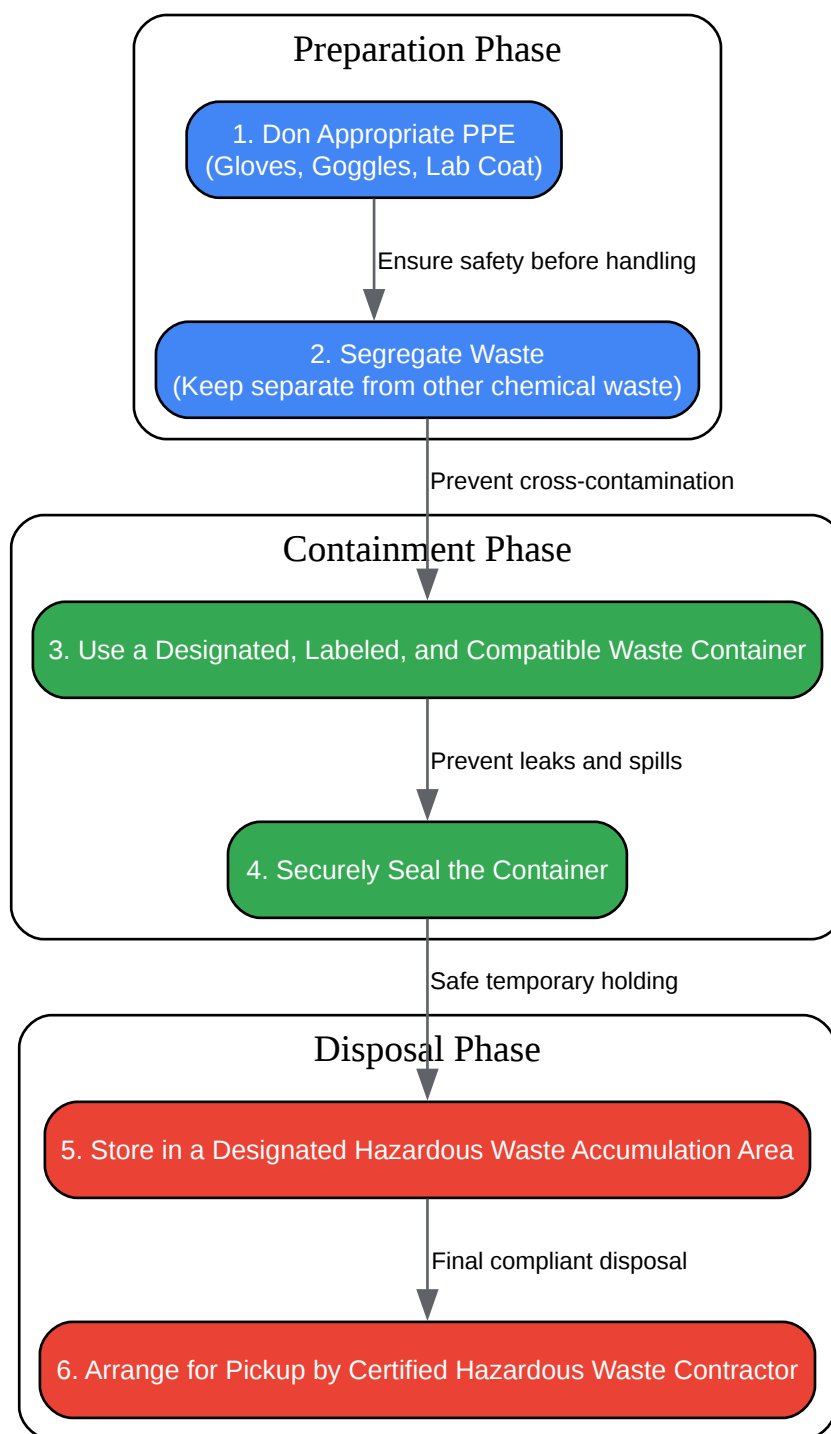
- An appropriate solvent in which both **CC-17369** and NaBH_4 are soluble (e.g., ethanol or isopropanol)
- Stir plate and stir bar
- Fume hood
- Appropriate personal protective equipment (PPE)

Procedure:

- In a suitable reaction vessel within a fume hood, dissolve the **CC-17369** waste in the chosen solvent.
- Slowly add a stoichiometric excess of sodium borohydride to the solution while stirring. The reaction is exothermic and may produce hydrogen gas.
- Allow the reaction to proceed to completion. The disappearance of the ketone can be monitored by thin-layer chromatography (TLC) or other suitable analytical methods.
- Once the reaction is complete, quench the excess sodium borohydride by the slow addition of a weak acid (e.g., acetic acid) until gas evolution ceases.
- The resulting solution should be collected as hazardous waste for final disposal.

Step-by-Step Disposal Procedure

The primary method for the disposal of **CC-17369** is through a certified hazardous waste management provider. The following workflow outlines the necessary steps to ensure safe and compliant disposal.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com